

Proper Disposal Procedures for Drazoxolon: A Safety and Operations Guide

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Compound of Interest

Compound Name: Drazoxolon

Cat. No.: B15551554

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This guide provides essential safety and logistical information for the proper disposal of **Drazoxolon**, a fungicide recognized for its toxicity and environmental hazards. Adherence to these procedural steps is critical for ensuring the safety of laboratory personnel and minimizing environmental contamination. This document is intended for researchers, scientists, and drug development professionals who handle this chemical.

Drazoxolon: Hazard Profile and Safety Summary

Drazoxolon is a potent chemical that requires careful handling throughout its lifecycle, including disposal. It is classified as toxic if swallowed and demonstrates high toxicity to aquatic life with long-lasting effects.[1][2][3][4] Due to its hazardous nature, **Drazoxolon** is not approved for use as a plant protection agent in the European Union or Great Britain.[2]

Key Hazard Information:

- Acute Oral Toxicity: Toxic if swallowed.
- Environmental Hazard: Very toxic to aquatic life, with both acute and chronic impacts. It is classified as a marine pollutant.

All handling and disposal procedures must be conducted in accordance with the information provided in the product's Safety Data Sheet (SDS) and all applicable local, regional, and national regulations.

Quantitative Hazard Data

The following table summarizes the key quantitative toxicity and classification data for **Drazoxolon**.

Metric	Value	Classification/Remarks	Source(s)
LD50 (Oral, rat)	126 mg/kg	Acute Toxicity, Oral (Category 3)	
LD50 (Oral, mouse)	129 mg/kg	Acute Toxicity, Oral (Category 3)	
GHS Hazard Code	H301	Toxic if swallowed	
GHS Hazard Code	H400	Very toxic to aquatic life	
GHS Hazard Code	H410	Very toxic to aquatic life with long lasting effects	
UN Number	2811	Toxic Solid, Organic, N.O.S.	

Step-by-Step Disposal Protocol

The proper disposal of **Drazoxolon** waste is a regulated process that depends on the form of the waste—unused product, empty containers, or spill-related materials.

Before beginning any disposal-related activities, ensure you are wearing appropriate PPE, including:

- Chemical-resistant gloves
- Safety goggles or a face shield
- A lab coat or protective apron

Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling powders or creating solutions.

Unwanted or expired **Drazoxolon** must be treated as hazardous waste.

- Do Not Dispose in Standard Waste Streams: NEVER pour **Drazoxolon** down the drain, into toilets, or dispose of it in general trash. This material is very toxic to aquatic ecosystems and can contaminate waterways. Do not attempt to bury or burn the chemical.
- Package for Disposal:
 - Keep the chemical in its original, clearly labeled container whenever possible.
 - If repackaging is necessary, use a sealed, leak-proof container compatible with the chemical. Clearly label the new container as "Hazardous Waste: **Drazoxolon**."
- Arrange for Professional Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
 - Store the sealed waste container in a designated, secure, and locked-up area until it can be collected.

Empty **Drazoxolon** containers are also considered hazardous waste until properly decontaminated. Never reuse them for any other purpose.

- Triple-Rinsing Procedure:
 - Fill the empty container approximately one-quarter full with a suitable solvent (e.g., as recommended by the manufacturer or your EHS department; water is not suitable as **Drazoxolon** is practically insoluble in it).
 - Securely cap the container and shake vigorously for at least 30 seconds.
 - Pour the rinse solvent (rinsate) into a designated hazardous waste container.
 - Repeat this rinsing process two more times.

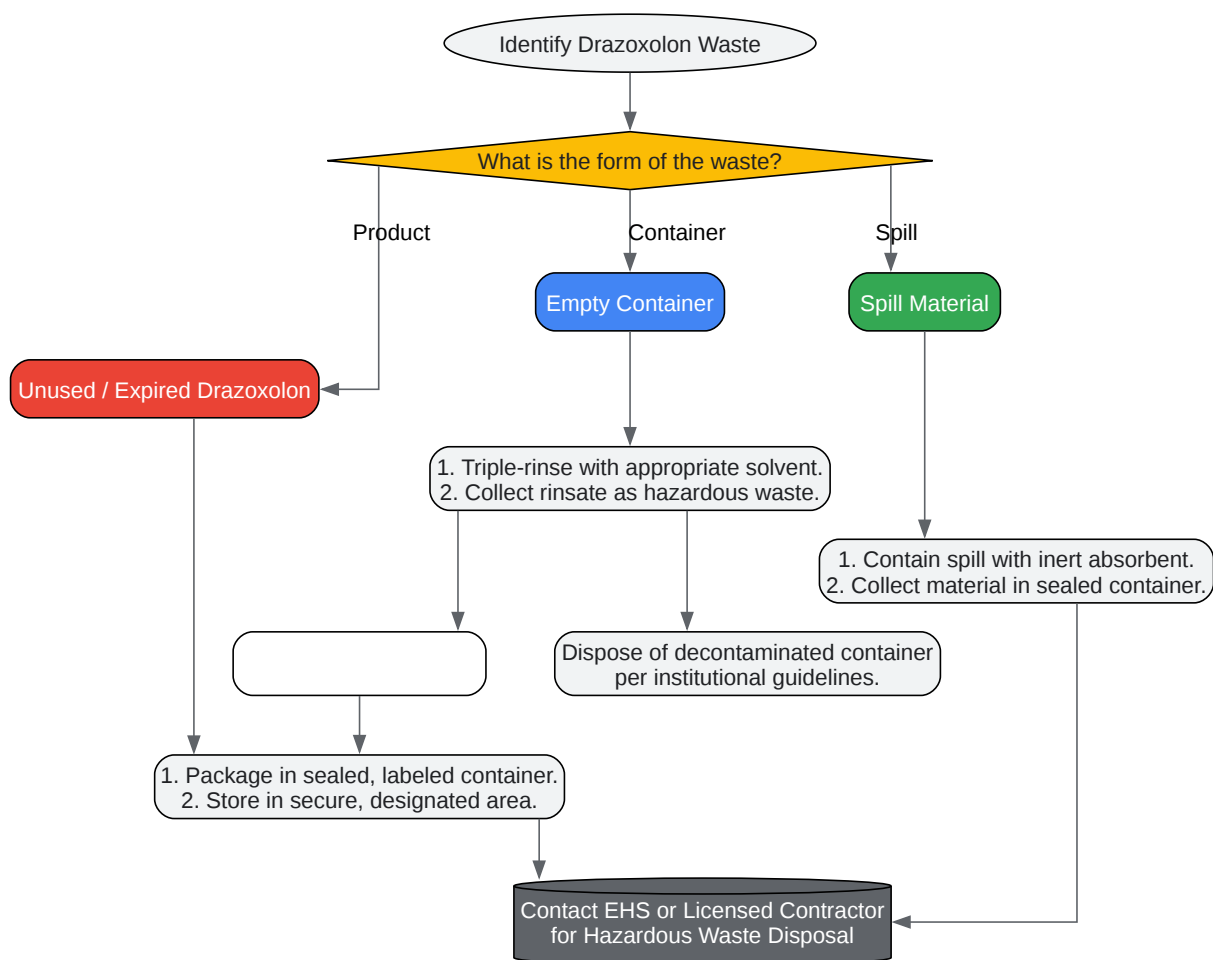
- Container Disposal:
 - After triple-rinsing, the container may be disposed of through your institution's approved waste stream for decontaminated chemical containers. Check with your EHS office for specific procedures.
 - Puncture or crush the container to prevent reuse.

In the event of a spill, immediate and proper cleanup is crucial to prevent exposure and environmental contamination.

- Ensure Safety: Evacuate non-essential personnel from the area. Ensure the area is well-ventilated and you are wearing appropriate PPE.
- Contain the Spill: For solid spills, carefully sweep or scoop the material to prevent dust from becoming airborne. For liquid spills, create a dike around the spill using an absorbent, inert material like vermiculite, dry sand, or earth.
- Absorb and Collect: Cover the spill with the absorbent material. Once fully absorbed, carefully scoop the material into a sealable container labeled "Hazardous Waste: **Drazoxolon** Spill Debris."
- Clean the Area: Wipe the spill area with a cloth and a suitable solvent to remove any remaining residue. Dispose of the cleaning materials as hazardous waste.
- Final Disposal: Seal and store the waste container for collection by your hazardous waste management service.

Drazoxolon Disposal Workflow

The following diagram illustrates the decision-making process for the proper management and disposal of **Drazoxolon** waste.



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Caption: Workflow for **Drazoxolon** waste management.

Disclaimer: This document provides guidance based on publicly available safety information. It is not a substitute for the product's Safety Data Sheet (SDS), which should always be consulted as the primary source of information. Always comply with the specific regulations and procedures established by your institution and local authorities.

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